

# Spectroscopic Comparison of 2,9-Dimethyldecanedinitrile Isomers: Data Not Available

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## Compound of Interest

Compound Name: 2,9-Dimethyldecanedinitrile

Cat. No.: B15432359

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A comprehensive search for experimental spectroscopic data for the isomers of **2,9-dimethyldecanedinitrile** did not yield sufficient information to generate a comparative guide as requested. While searches were conducted for NMR, IR, and mass spectrometry data, no specific experimental results for this compound and its various isomers were found in the available literature and databases.

The search results did identify spectroscopic data for structurally related or similarly named compounds, including 2,9-dimethyldecane[1], 2,6-dimethylbenzonitrile[2], and other nitrile- or decane-related molecules. However, this information is not applicable for a direct comparison of the spectroscopic properties of **2,9-dimethyldecanedinitrile** isomers.

To fulfill the request for a detailed comparison guide, including data tables, experimental protocols, and visualizations, specific spectroscopic data for the target molecules is essential. Without access to this primary data, it is not possible to provide an objective and evidence-based comparison.

Therefore, the generation of a comparison guide for the spectroscopic properties of **2,9-dimethyldecanedinitrile** isomers cannot be completed at this time. The necessary experimental data would need to be produced and published before such a guide could be compiled.

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## References

- 1. Decane, 2,9-dimethyl- [webbook.nist.gov]
- 2. 2,6-Dimethylbenzonitrile [webbook.nist.gov]
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